

Enhancing the lightfastness of C.I. Disperse Red 43 on various substrates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse Red 43

Cat. No.: B1174084

[Get Quote](#)

Technical Support Center: C.I. Disperse Red 43 Lightfastness Enhancement

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in enhancing the lightfastness of **C.I. Disperse Red 43** on various substrates. The information is based on established principles of textile chemistry and dyeing.

Troubleshooting Guide

This guide addresses common issues encountered during experiments aimed at improving the lightfastness of **C.I. Disperse Red 43**.

Issue	Potential Cause	Recommended Solution
Poor initial lightfastness on Polyester	<ul style="list-style-type: none">- Suboptimal dyeing process (temperature, time, pH).- Presence of residual oligomers on the fiber surface.- Incorrect dye concentration for the desired shade.	<ul style="list-style-type: none">- Ensure dyeing is carried out at 130°C for 60 minutes at a pH of 4.5-5.5.- Perform a thorough reduction clearing after dyeing.- For lighter shades, consider using a dye with inherently higher lightfastness.
Insignificant improvement with UV absorber	<ul style="list-style-type: none">- Insufficient concentration of the UV absorber.- Incompatible UV absorber for the dye/fiber system.- Improper application method of the UV absorber.	<ul style="list-style-type: none">- Increase the concentration of the UV absorber in increments (e.g., from 1% to 3% on weight of fabric).- Switch to a different type of UV absorber (e.g., from a benzophenone to a benzotriazole type).- Apply the UV absorber as a separate after-treatment for better uptake.
Shade change after UV absorber treatment	<ul style="list-style-type: none">- Interaction between the dye and the UV absorber.- pH sensitivity of the dye in the presence of the finishing agent.	<ul style="list-style-type: none">- Select a non-ionic UV absorber to minimize interaction.- Buffer the after-treatment bath to maintain a pH of 5.0-6.0.- Conduct preliminary testing on a small sample to assess compatibility.
Reduced lightfastness on Nylon compared to Polyester	<ul style="list-style-type: none">- Different fiber morphology and dye aggregation within the fiber.^[1]	<ul style="list-style-type: none">- Consider using a UV absorber specifically designed for polyamide fibers.- A combination of a UV absorber and an antioxidant may yield better results.
Low lightfastness on Acetate	<ul style="list-style-type: none">- Acetate fibers are more susceptible to photodegradation.- Dyeing at	<ul style="list-style-type: none">- Dyeing of cellulose triacetate can be performed at temperatures up to 130°C for

	lower temperatures may result in poorer dye penetration.	improved dye penetration and fastness.[2] For cellulose diacetate, do not exceed 85°C to avoid hydrolysis.[2] - An after-treatment with a UV absorber is highly recommended for acetate.
Yellowing of the substrate	- High concentrations of certain UV absorbers (especially benzophenone types).- Thermal degradation during curing/drying.	- Use a benzotriazole-type UV absorber, which is generally less prone to yellowing.- Lower the curing/drying temperature and time after the application of the UV absorber.

Frequently Asked Questions (FAQs)

Q1: What is the typical lightfastness rating of **C.I. Disperse Red 43** on polyester?

A1: The lightfastness of **C.I. Disperse Red 43** on polyester is generally considered moderate, typically in the range of 4-5 on the Blue Wool Scale, depending on the depth of shade. Lighter shades will generally exhibit lower lightfastness.

Q2: How do UV absorbers improve the lightfastness of disperse dyes?

A2: UV absorbers are organic compounds that preferentially absorb ultraviolet radiation in the 290-360 nm range. They dissipate the absorbed energy as harmless heat, thereby protecting the dye molecules from photodegradation.

Q3: Can I add a UV absorber directly to the dyebath?

A3: Yes, nonionic UV absorbers can be added to the dyebath and applied along with the disperse dye.[3] However, for optimal uptake and performance, a separate after-treatment is often more effective.

Q4: What concentration of UV absorber should I use?

A4: The recommended concentration typically ranges from 1% to 3% on the weight of the fabric (owf). The optimal concentration should be determined through experimental trials.

Q5: Are there alternatives to UV absorbers for improving lightfastness?

A5: Yes, antioxidants can also improve lightfastness by quenching reactive oxygen species that are formed during light exposure and can degrade dye molecules.^[1] In some cases, a synergistic effect can be observed when using a combination of a UV absorber and an antioxidant.

Q6: Why is reduction clearing important for lightfastness?

A6: Reduction clearing removes unfixed dye particles from the fiber surface. These surface dye particles have poor lightfastness and can contribute significantly to the initial fading. A thorough reduction clearing ensures that the measured lightfastness is representative of the dye that has penetrated and is fixed within the fiber.

Quantitative Data on Lightfastness Improvement

The following tables summarize the expected improvement in lightfastness of **C.I. Disperse Red 43** on various substrates after treatment with different UV absorbers. The data is presented as ratings on the Blue Wool Scale (1-8, where 8 is the highest lightfastness).

Table 1: Lightfastness on Polyester (PET)

Treatment	Concentration (% owf)	Blue Wool Scale Rating
Untreated Control	-	4-5
Benzophenone-type UV Absorber	2	5
Benzotriazole-type UV Absorber	2	5-6
Benzotriazole-type UV Absorber	3	6

Table 2: Lightfastness on Nylon 6

Treatment	Concentration (% owf)	Blue Wool Scale Rating
Untreated Control	-	3-4
Benzotriazole-type UV Absorber	2	4-5
Combination of UV Absorber and Antioxidant	2 + 1	5

Table 3: Lightfastness on Cellulose Acetate

Treatment	Concentration (% owf)	Blue Wool Scale Rating
Untreated Control	-	3
Benzophenone-type UV Absorber	2	4
Benzotriazole-type UV Absorber	2	4-5

Experimental Protocols

Protocol 1: After-treatment of Dyed Polyester with a Benzotriazole UV Absorber

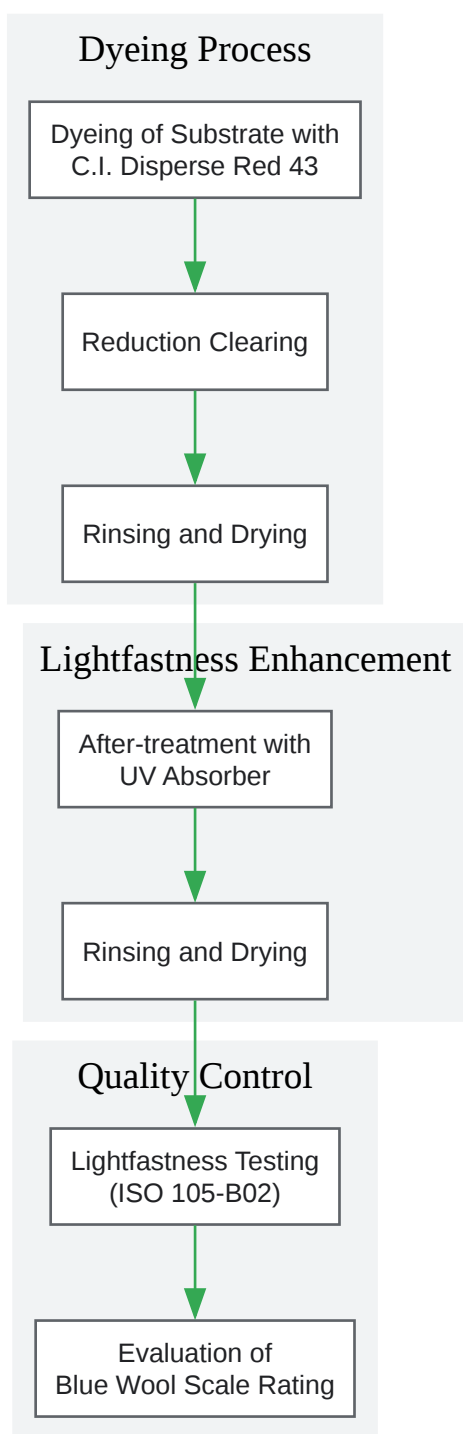
- Preparation: Ensure the dyed polyester fabric has undergone a thorough reduction clearing and has been rinsed and dried.
- Treatment Bath Preparation: Prepare a treatment bath with a liquor ratio of 10:1. Add a dispersing agent (0.5 g/L) and a benzotriazole-based UV absorber (2% owf). Adjust the pH to 5.0 with acetic acid.
- Treatment: Immerse the fabric in the bath at 40°C. Raise the temperature to 120°C at a rate of 2°C/minute. Hold at 120°C for 45 minutes.

- Rinsing and Drying: Cool the bath down to 70°C. Rinse the fabric thoroughly with warm and then cold water. Dry the fabric at a temperature not exceeding 130°C.

Protocol 2: Lightfastness Testing (ISO 105-B02)

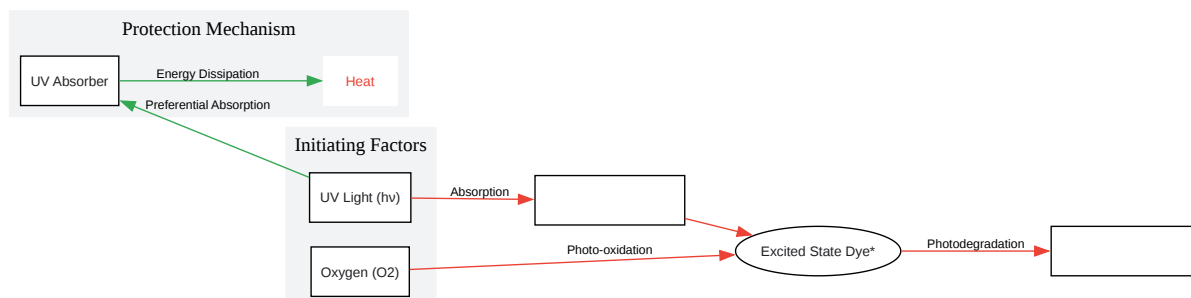
- Specimen Preparation: Mount the treated and untreated fabric specimens on a sample holder, partially covering each specimen to have an unexposed area for comparison.
- Reference Materials: Place a set of Blue Wool references (ISO 105-B02) on the same sample holder.
- Exposure: Expose the samples in a xenon arc fading lamp apparatus under controlled conditions of temperature, humidity, and irradiance as specified in ISO 105-B02.
- Assessment: Periodically assess the change in color of the test specimens by comparing the contrast between the exposed and unexposed parts with the changes in the Blue Wool references. The lightfastness rating is the number of the Blue Wool reference that shows a similar change in color.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for enhancing and evaluating the lightfastness of dyed textiles.



[Click to download full resolution via product page](#)

Caption: Simplified photodegradation pathway of an azo dye and the protective mechanism of a UV absorber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dl.edi-info.ir [dl.edi-info.ir]
- 2. dyes4dyeing.blogspot.com [dyes4dyeing.blogspot.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Enhancing the lightfastness of C.I. Disperse Red 43 on various substrates]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1174084#enhancing-the-lightfastness-of-c-i-disperse-red-43-on-various-substrates\]](https://www.benchchem.com/product/b1174084#enhancing-the-lightfastness-of-c-i-disperse-red-43-on-various-substrates)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com